Protocol for VU6015929 administration in rats

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Compound of Interest

Compound Name:	*VU6015929 HCl*
Cat. No.:	*B1193823*

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Application Note: Comprehensive Protocol for the In Vivo Administration of VU6015929 in Rat Models of Fibrosis

Introduction & Scientific Rationale

Discoidin Domain Receptors 1 and 2 (DDR1 and DDR2) are unique receptor tyrosine kinases (RTKs) that function as mechanoreceptors. Unlike typical RTKs activated by soluble growth factors, DDRs are activated by structural components of the extracellular matrix (ECM), specifically fibrillar and basement membrane collagens[1]. While DDR1 expression is minimal in healthy adult tissues, it is significantly upregulated in fibrotic lesions of the kidney, lung, and pancreas, driving disease progression[2][3].

VU6015929 is a highly potent, selective, and orally active dual DDR1/2 inhibitor. It exhibits an IC50 of 4.67 nM for DDR1 and 7.39 nM for DDR2[4]. By binding to the hinge region of the kinase domain, VU6015929 effectively blocks collagen-induced DDR1 autophosphorylation and subsequent collagen IV production[5]. This application note provides a validated, self-contained protocol for formulating and administering VU6015929 in rat models, ensuring high in vitro:in vivo correlation (IVIC) for preclinical drug development.

Mechanism of Action & Pathway Visualization

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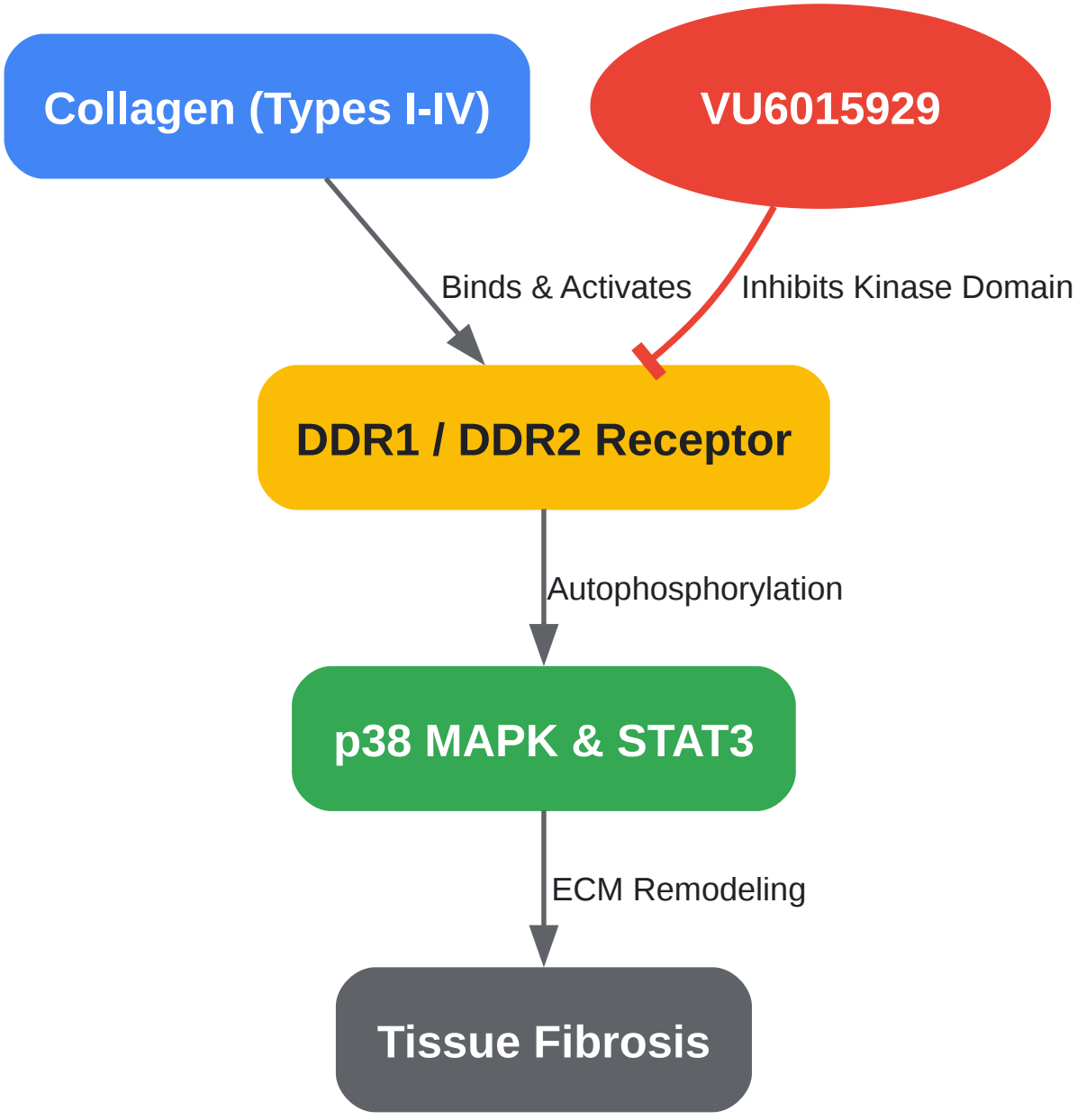
Upon binding to collagen, DDR1 undergoes autophosphorylation, triggering a cascade of downstream signaling pathways including p38 MAPK, STAT3, and NF-κB[2][3]. This signaling network promotes ECM remodeling, inflammatory cell infiltration, and the secretion of pro-fibrotic cytokines like TGF-β. VU6015929 interrupts this positive feedback loop at the receptor level.



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VU6015929 inhibits collagen-induced DDR1/2 activation and downstream pro-fibrotic signaling.

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Pharmacokinetic Profile in Rats

A robust pharmacokinetic (PK) profile is essential for establishing dosing regimens. VU6015929 demonstrates moderate in vivo clearance, a moderate volume of distribution, and rapid oral absorption[5].

Table 1: Pharmacokinetic Parameters of VU6015929 in Rats

Parameter	Intravenous (IV) Administration	Per Os (PO) Administration
Dose	0.5 mg/kg	3.0 mg/kg
Vehicle	10% EtOH / 40% PEG400 / 50% Saline	10% EtOH / 40% PEG400 / 50% Saline
Clearance ( )	34.2 mL/min/kg	Not Applicable
Volume of Distribution ( )	4.3 L/kg	Not Applicable
Half-life ( )	~3.0 hours	~3.0 hours
Time to Max Concentration ( )	Immediate	0.75 hours
Oral Bioavailability (%F)	100% (Assumed)	12.5%

Formulation and Reagent Preparation

VU6015929 is a lipophilic compound. Aqueous solutions alone will result in immediate precipitation, leading to erratic absorption and skewed PK data. The validated vehicle for rat administration is 10% Ethanol (EtOH) / 40% PEG400 / 50% Saline[5].

Step-by-Step Formulation (For 10 mL of 0.3 mg/mL Working Solution):

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- Weighing: Accurately weigh 3.0 mg of VU6015929 powder (stored at -20°C or -80°C)[4].
- Primary Dissolution: Add 1.0 mL of 100% Ethanol to the powder. Vortex and sonicate in a water bath for 2–5 minutes until the solution is completely clear.
  - Causality: Ethanol acts as the primary solvent to break the crystalline lattice of the lipophilic compound. Failing to achieve complete dissolution here guarantees failure in subsequent steps.
- Co-Solvent Addition: Add 4.0 mL of PEG400 to the solution. Vortex vigorously for 1 minute.
  - Causality: PEG400 acts as a surfactant and co-solvent, creating a stable micellar environment that will shield the hydrophobic drug molecules when the aqueous phase is introduced.
- Aqueous Phase Addition: Add 5.0 mL of sterile 0.9% Saline dropwise while continuously vortexing the mixture.
  - Causality: Rapid addition of the aqueous phase causes localized supersaturation, leading to irreversible micro-precipitation of the compound. Dropwise addition ensures the PEG400 micelles have time to encapsulate the drug.

> *Self-Validation Check: Before proceeding to administration, visually inspect the formulation syringe against a light source. The solution must be completely optically clear. Any turbidity or milky appearance indicates precipitation. Administering a turbid solution will artificially lower the true administered dose and invalidate the PK data. If turbid, discard and reformulate.*

In Vivo Administration Protocol

Note: All procedures must be approved by your Institutional Animal Care and Use Committee (IACUC).

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A. Intravenous (IV) Administration (0.5 mg/kg)

- Preparation: Warm the rat in a commercial warming chamber (37°C) for 5–10 minutes to induce vasodilation of the lateral tail veins.
- Restraint: Secure the rat in a well-ventilated restrainer. Clean the tail with 70% ethanol.
- Injection: Using a 27G needle, insert the bevel up into the lateral tail vein at a shallow angle. Inject the calculated volume (e.g., 2 mL/kg of a 0.25 mg/mL solution) at a slow, steady rate over 30 seconds.
    - Causality: Rapid bolus injection of PEG400-containing vehicles can cause transient histamine release or cardiovascular shock. Slow infusion mitigates this risk.

> *Self-Validation Check: Monitor the vein during injection. The vein should momentarily blanch (turn white) as the fluid displaces the blood. If resistance is felt or a subcutaneous bleb forms, extravasation has occurred. This transitions the dose from IV to subcutaneous (SC), drastically altering the clearance (*
>
>) and volume of distribution (
>
>). Exclude the animal from strict IV PK analysis if this occurs.

B. Oral Gavage (PO) Administration (3.0 mg/kg)

- Preparation: Fast the rats for 4 hours prior to dosing to ensure consistent gastric emptying, while providing water ad libitum.
- Administration: Using a flexible PTFE (Teflon) gavage tube, measure the distance from the rat's mouth to the xiphoid process to ensure correct depth. Gently pass the tube down the esophagus and administer the dose (e.g., 10 mL/kg of a 0.3 mg/mL solution).
    - Causality: The 10% EtOH/40% PEG400 vehicle is moderately viscous. A flexible PTFE tube minimizes esophageal trauma compared to rigid steel needles, reducing stress-

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induced sympathetic responses that can alter gastrointestinal motility and delay the

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Post-Administration Monitoring & Tissue Collection

To validate the in vivo efficacy of VU6015929, both PK (blood) and pharmacodynamic (PD) tissue endpoints must be collected.

- Blood Collection (PK): Collect 200 µL of blood via the jugular vein or tail snip at 0.25, 0.5, 0.75, 1, 2, 4, 8, and 24 hours post-dose into K2-EDTA tubes.

> *Self-Validation Check: Centrifuge blood samples (2000 x g, 10 mins, 4°C) within 30 minutes of collection. Inspect the plasma layer. Hemolysis (a pink/red tint) indicates red blood cell lysis, which releases intracellular proteases that can degrade the compound or interfere with LC-MS/MS quantification. Document and flag hemolyzed samples.*

- Tissue Collection (PD): At the experimental endpoint, euthanize the animal and rapidly excise the target fibrotic tissue (e.g., kidney or lung). Snap-freeze in liquid nitrogen immediately.
  - Causality: DDR1 phosphorylation is highly transient and susceptible to rapid dephosphorylation by endogenous phosphatases post-mortem. Snap-freezing preserves the in vivo phosphorylation state, allowing for accurate Western blot quantification of the p-DDR1/Total DDR1 ratio to confirm target engagement[5].

References

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